

Chemical Identity & Physicochemical Properties

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Compound of Interest

Compound Name:	<i>2-amino-N-(2-methoxybenzyl)benzamide</i>
CAS No.:	827012-76-0
Cat. No.:	B2561489

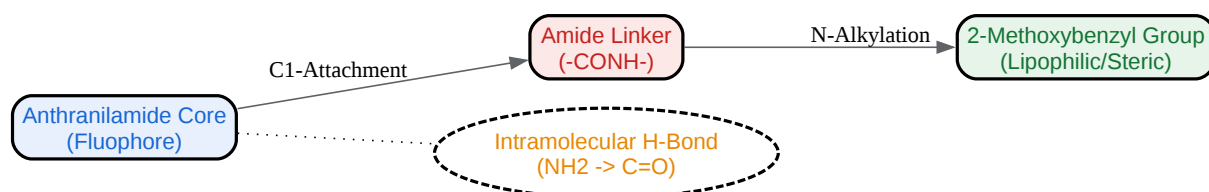
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The molecule features an anthranilamide core substituted at the amide nitrogen with a 2-methoxybenzyl group. The ortho-amino group on the benzamide ring imparts characteristic fluorescence and reactivity.

Property	Data
IUPAC Name	2-amino-N-[(2-methoxyphenyl)methyl]benzamide
CAS Registry	827012-76-0 (Primary), 70083-21-5
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂
Molecular Weight	256.30 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
pKa (Calc)	~3.5 (Aniline nitrogen), ~14 (Amide nitrogen)
Fluorescence	nm, nm (Solvent dependent)

Structural Dynamics

The molecule exhibits a strong intramolecular hydrogen bond between the aniline amine () and the amide carbonyl (). This planarizes the anthranilamide core, facilitating extended conjugation and fluorescence. The N-benzyl arm retains rotational freedom, allowing the 2-methoxy group to participate in donor-acceptor interactions within receptor binding pockets.



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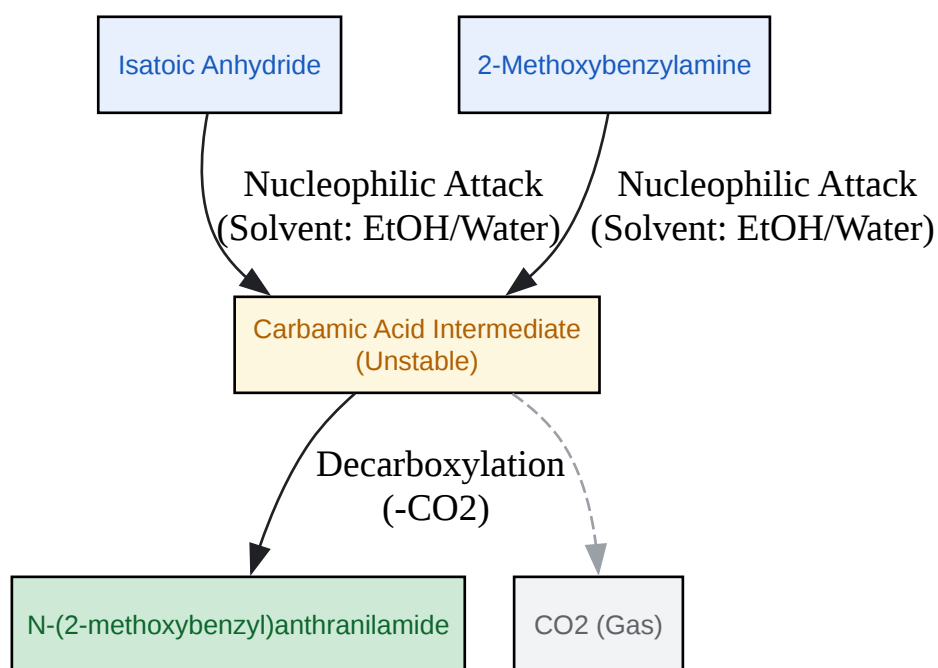
Figure 1: Structural modularity of N-(2-methoxybenzyl)anthranilamide.

Synthesis Protocol

The most robust synthetic route utilizes isatoic anhydride as an electrophilic precursor. This method avoids the use of coupling reagents (e.g., EDC/HOBt) and minimizes racemization or side reactions.

Reaction Mechanism

Nucleophilic attack of 2-methoxybenzylamine on the carbonyl of isatoic anhydride triggers ring opening and subsequent decarboxylation, yielding the target anthranilamide with high atom economy.



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Figure 2: Synthesis via Isatoic Anhydride Ring Opening.

Experimental Procedure

Reagents: Isatoic anhydride (1.0 eq), 2-methoxybenzylamine (1.05 eq), Ethanol (anhydrous).

- Setup: Charge a round-bottom flask with isatoic anhydride suspended in ethanol (concentration ~0.5 M).
- Addition: Add 2-methoxybenzylamine dropwise at room temperature.
 - Observation: Evolution of gas indicates reaction progress.
- Reflux: Heat the mixture to reflux () for 2–4 hours to ensure complete decarboxylation.
- Workup:
 - Cool the solution to room temperature.
 - Concentrate the solvent under reduced pressure to ~20% volume.
 - Add cold water to precipitate the product.
 - Filter the solid and wash with cold hexanes/ether to remove unreacted amine.
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography (Hexane:EtOAc 3:1) if high purity (>99%) is required.^[1]

Biological & Analytical Applications

Precursor for Quinazolinones

This compound is a "pre-cyclized" intermediate. Reaction with aldehydes or ortho-esters leads to quinazolin-4(3H)-ones, a privileged scaffold in medicinal chemistry found in anticonvulsants, anticancer agents, and anti-inflammatory drugs.

Fluorescence Sensing

The anthranilamide moiety is environmentally sensitive (solvatochromic).

- Mechanism: Excited-State Intramolecular Proton Transfer (ESIPT) between the aniline proton and amide carbonyl can occur, leading to large Stokes shifts.

- Application: It can serve as a "turn-on" probe when the aniline amine is acylated by a target enzyme (e.g., protease activity), disrupting the fluorescence quenching or shifting the emission spectrum.

5-HT Receptor Ligand Fragment

While not a potent hallucinogen itself, the N-(2-methoxybenzyl) motif is a critical pharmacophore for 5-HT_{2A/2C} affinity. This anthranilamide derivative serves as a negative control or fragment in Structure-Activity Relationship (SAR) studies, helping researchers decouple the effects of the benzamide core from the phenethylamine core of NBOMe drugs.

Safety & Stability

- Hazard Classification: Irritant (Skin, Eye, Respiratory).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The aniline group is susceptible to oxidation over prolonged exposure to air/light.
- Stability: Stable in solid form for >2 years. Solutions in DMSO should be prepared fresh or stored at -20°C.

References

- Synthesis via Isatoic Anhydride: Process for the preparation of anthranilamides.^{[2][3]} US Patent 4265832A. [Link](#)
- Chemical Identity: **2-amino-N-(2-methoxybenzyl)benzamide**.^{[4][5][6][7][8]} ChemicalBook Registry. [Link](#)
- NBOMe Distinction: Risk Assessment Report on 25I-NBOMe. EMCDDA Technical Report.^[9] [Link](#)
- Anthranilamide Fluorescence: Fluorescence polarization using N-phenylanthranilamide.^[10] Chemical Communications. [Link](#)

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Sources

- 1. glenjackson.faculty.wvu.edu [glenjackson.faculty.wvu.edu]
- 2. prepchem.com [prepchem.com]
- 3. US4265832A - Preparation of anthranilamides - Google Patents [patents.google.com]
- 4. 2-amino-N-(2-methoxybenzyl)benzamide - CAS号 827012-76-0 - 摩熵化学 [molaid.com]
- 5. m.indiamart.com [m.indiamart.com]
- 6. m.indiamart.com [m.indiamart.com]
- 7. indiamart.com [indiamart.com]
- 8. 2-AMINO-N-(2-METHOXYBENZYL)BENZAMIDE CAS#: 827012-76-0 [chemicalbook.com]
- 9. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 10. 5-Carboxyfluorescein tagged N-phenylanthranilamide as a tracer reagent for fluorescence polarization: a robust method to screen MAPK pathway allosteric inhibitors - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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